

Essential Safety and Logistical Information for Handling Tyrosinase-IN-28

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyrosinase-IN-28

Cat. No.: B15574661

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Tyrosinase-IN-28**, a tyrosinase inhibitor. The following procedural guidance is intended to ensure the safe use of this compound in a laboratory setting and to provide a framework for its operational management and disposal. Given that a specific Safety Data Sheet (SDS) for **Tyrosinase-IN-28** is not publicly available, a conservative approach, treating the substance as potentially hazardous, is recommended.

Quantitative Data Summary

While comprehensive quantitative data for **Tyrosinase-IN-28** is limited, the following table summarizes the available information. For context, properties of the related enzyme, mushroom tyrosinase, are also provided.

Property	Tyrosinase-IN-28	Mushroom Tyrosinase	Source
Molecular Formula	C ₂₁ H ₂₂ N ₄ O	N/A	[1]
IC ₅₀	72.55 µM	N/A	[1]
CAS Number	N/A	9002-10-2	
Optimal pH	N/A	6.0 - 7.0	
Molecular Weight	Not specified	~128 kDa (tetramer)	

Hazard Identification and Safety Precautions

As with any chemical with unknown toxicological properties, it is crucial to handle **Tyrosinase-IN-28** with care. The following recommendations are based on general best practices for handling novel research compounds.

Personal Protective Equipment (PPE)

PPE Category	Recommendation	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from potential splashes or airborne particles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile or neoprene).	Prevents skin contact. Double-gloving may be advisable.
Skin and Body Protection	Standard laboratory coat, fully fastened.	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required under normal use with adequate ventilation. An N95 or higher respirator is recommended if handling outside a chemical fume hood.	Prevents inhalation of fine particles or aerosols.

Emergency Procedures

Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Seek medical attention.
Skin Contact	Remove contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

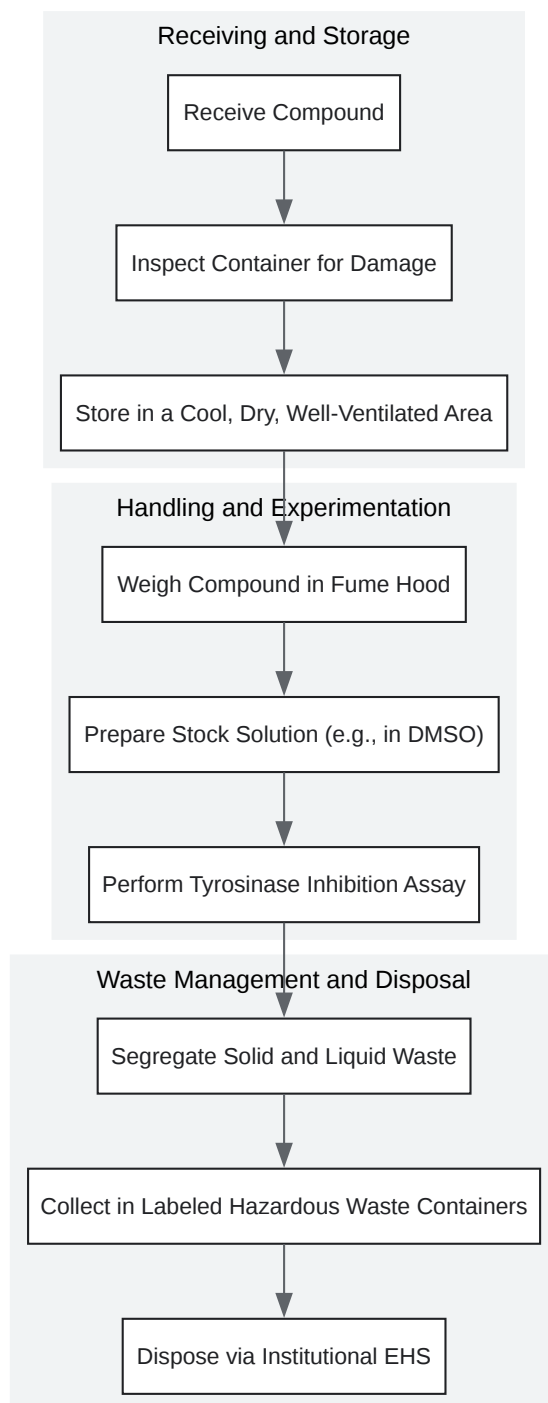
Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is essential to maintain a safe laboratory environment.

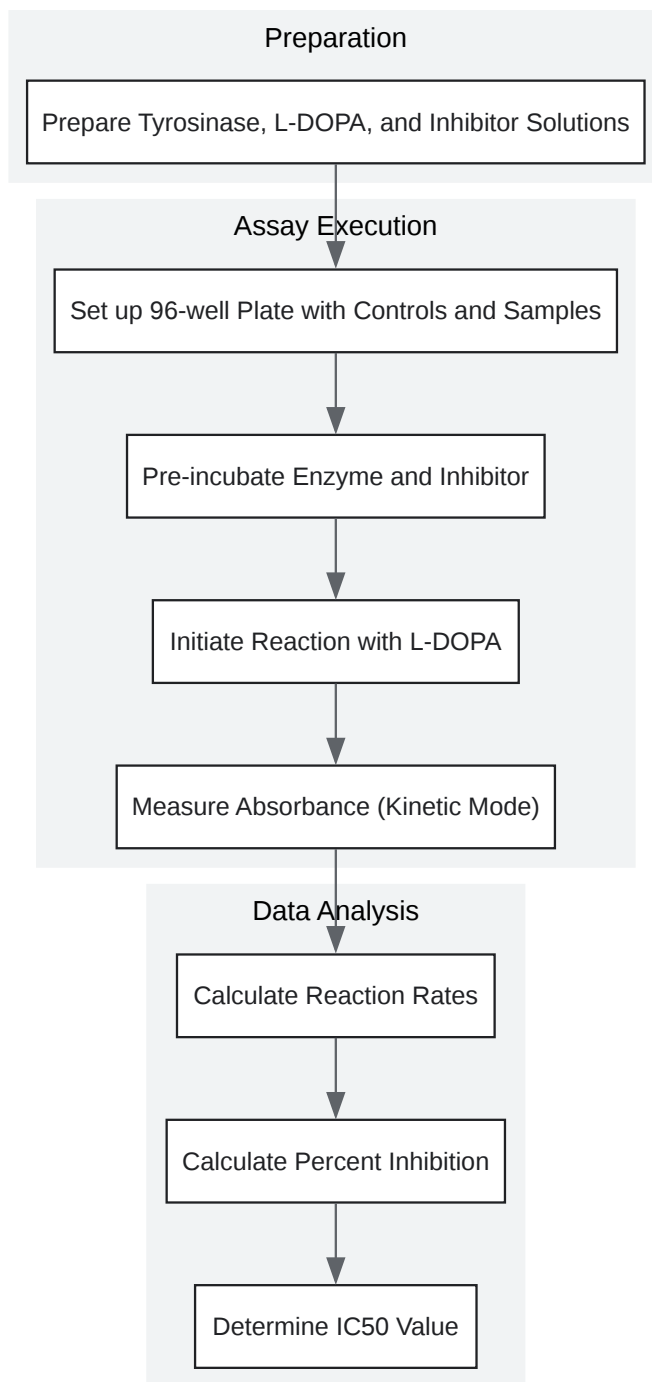
Operational Plan: From Receipt to Disposal

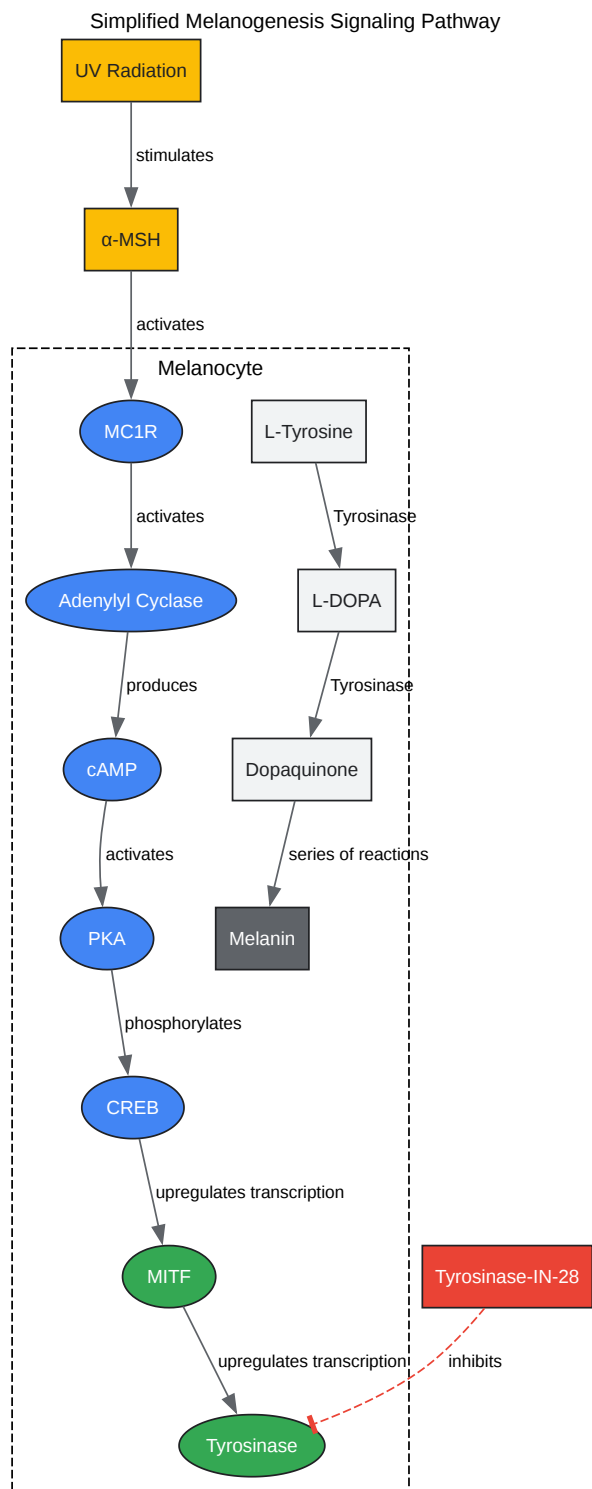
The following workflow outlines the key stages for managing **Tyrosinase-IN-28** within a laboratory setting.

Operational Workflow for Tyrosinase-IN-28



Experimental Workflow for Tyrosinase Inhibition Assay





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References

- 1. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com